

Application Note and Protocol: Measuring D149 Dye-Sensitized Solar Cell (DSSC) Performance

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Compound of Interest

Compound Name: D149 Dye

Cat. No.: B1141169

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Audience: Researchers, scientists, and drug development professionals.

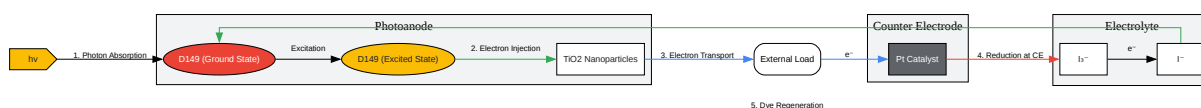
Introduction

Dye-sensitized solar cells (DSSCs) have emerged as a promising alternative to conventional silicon-based solar cells due to their low production cost, ease of fabrication, and respectable power conversion efficiencies. The performance of a DSSC is critically dependent on its constituent components, including the photoanode, the sensitizing dye, the electrolyte, and the counter electrode. The **D149 dye**, a metal-free indoline dye, is a popular sensitizer known for achieving high power conversion efficiencies in DSSCs.[1] This document provides a detailed experimental protocol for the fabrication and performance characterization of **D149 dye**-sensitized solar cells. The key performance parameters are determined through current-voltage (I-V) characteristics, incident photon-to-current conversion efficiency (IPCE), and electrochemical impedance spectroscopy (EIS).

Working Principle of a D149 DSSC

A **D149 dye**-sensitized solar cell operates based on the principle of photo-electrochemical energy conversion. The process begins with the absorption of photons by the **D149 dye** molecules adsorbed onto the surface of a mesoporous titanium dioxide (TiO₂) semiconductor

layer. This absorption excites electrons in the dye from the highest occupied molecular orbital (HOMO) to the lowest unoccupied molecular orbital (LUMO).[1][2] The excited electrons are then injected into the conduction band of the TiO₂. These electrons travel through the interconnected TiO₂ nanoparticles to the conductive substrate (typically FTO glass) and then through an external circuit to the counter electrode, generating an electric current. At the counter electrode, the electrons reduce the oxidized species of the redox couple (typically I₃⁻) in the electrolyte. The reduced form of the redox couple (I⁻) then diffuses back to the dye-sensitized photoanode and regenerates the oxidized dye molecules by donating electrons, completing the circuit.



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Caption: Working principle of a **D149 dye**-sensitized solar cell.

Materials and Equipment

Materials

- FTO (Fluorine-doped Tin Oxide) coated glass slides
- Titanium dioxide (TiO₂) paste (e.g., P25)
- **D149 dye** (5-((4-(bis(4-(hexyloxy)phenyl)amino)phenyl)ethynyl)thiophene-2-carboxylic acid)
- Ethanol (absolute)
- Acetonitrile
- Valeronitrile

- Iodolyte Z-50 electrolyte (or a solution of 0.05 M I₂, 0.1 M LiI, 0.6 M 1,2-dimethyl-3-propylimidazolium iodide, and 0.5 M 4-tert-butylpyridine in a mixture of acetonitrile and valeronitrile)
- Platinum (Pt) catalyst precursor (e.g., H₂PtCl₆)
- Surfactant (e.g., Triton X-100)
- Deionized water
- Scotch tape
- Binder clips

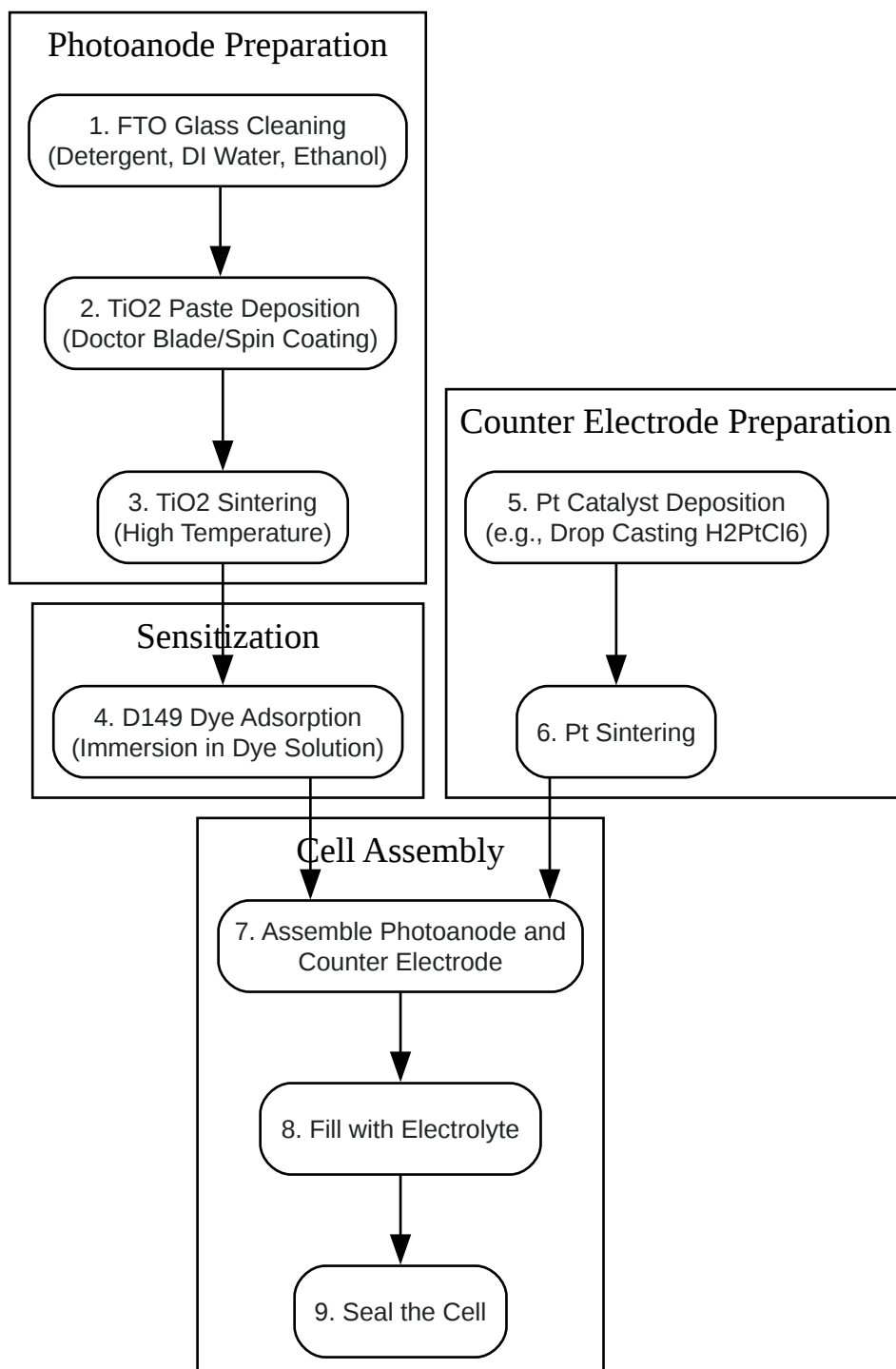
Equipment

- Spin coater or doctor blade
- Hot plate
- Furnace
- Ultrasonic bath
- Solar simulator (AM 1.5G, 100 mW/cm²)
- Potentiostat/Galvanostat with frequency response analyzer for EIS
- Monochromator and light source for IPCE measurement
- Digital multimeter
- Variable resistor
- UV-Vis spectrophotometer
- Profilometer

Experimental Protocols

DSSC Fabrication

The fabrication of a D149 DSSC involves the preparation of the photoanode, sensitization with the dye, assembly with the counter electrode, and filling with the electrolyte.



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References

- [1. Isomerization and Aggregation of the Solar Cell Dye D149 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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